

## STR-V-53 solubility and stability

**Author:** BenchChem Technical Support Team. **Date:** December 2025

### Compound of Interest

Compound Name: STR-V-53

Cat. No.: B12371438

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## Unable to Identify "STR-V-53"

A comprehensive search of publicly available scientific and chemical databases has yielded no specific information for a compound designated "**STR-V-53**." This designation does not appear to correspond to a standard nomenclature for a known chemical entity, and as such, no data regarding its solubility, stability, or biological activity could be retrieved.

The initial search results consistently returned information related to the tumor suppressor protein p53. This suggests that "**STR-V-53**" might be an internal code name, a novel experimental compound not yet disclosed in public literature, or a potential misnomer for a substance related to the p53 signaling pathway. One search result indicated a short tandem repeat (STR) polymorphism within the TP53 gene, but this is a genetic marker and not a chemical compound.

Without a definitive chemical structure or alternative identifier for "**STR-V-53**," it is not possible to provide the requested in-depth technical guide, including quantitative data on solubility and stability, experimental protocols, and signaling pathway diagrams.

To proceed with this request, please provide additional information to clarify the identity of "**STR-V-53**," such as:

- Chemical structure (e.g., in SMILES or IUPAC format)
- Alternative names or synonyms
- CAS registry number

- Associated publications or patents
- The context in which this designation was encountered

Once the compound can be unequivocally identified, a thorough literature search for its physicochemical properties and biological functions can be conducted to generate the requested technical guide.

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